

(4-Bromo-2-fluorophenyl)hydrazine hydrochloride chemical structure

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Compound of Interest

Compound Name: (4-Bromo-2-fluorophenyl)hydrazine hydrochloride

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An In-depth Technical Guide to (4-Bromo-2-fluorophenyl)hydrazine Hydrochloride

This technical guide provides a comprehensive overview of **(4-Bromo-2-fluorophenyl)hydrazine hydrochloride**, a chemical compound relevant to researchers, scientists, and professionals in drug development. This document details its chemical structure, physicochemical properties, and a representative synthesis protocol.

Chemical Identity and Properties

(4-Bromo-2-fluorophenyl)hydrazine hydrochloride is a substituted phenylhydrazine derivative. Phenylhydrazines are crucial building blocks in organic synthesis, particularly in the creation of indole rings, a common scaffold in pharmaceuticals. The presence of both bromo and fluoro substituents on the phenyl ring can significantly influence the compound's reactivity and biological activity.

Quantitative Data Summary

The following table summarizes the key physicochemical properties of (4-Bromo-2-fluorophenyl)hydrazine and its hydrochloride salt. It is important to distinguish between the free base and the hydrochloride salt, as their properties, such as molecular weight, differ.

Property	Value	Source
Compound	(4-Bromo-2-fluorophenyl)hydrazine	
Molecular Formula	C ₆ H ₆ BrFN ₂	[1]
Molar Mass	205.03 g/mol	[1]
Monoisotopic Mass	203.96984 Da	[1]
Compound	(4-Bromo-2-fluorophenyl)hydrazine hydrochloride	
Molecular Formula	C ₆ H ₇ BrClFN ₂	[2]
Molar Weight	241.49 g/mol	[2]
IUPAC Name	(4-bromo-2-fluorophenyl)hydrazine;hydrochloride	[1][3]
SMILES	<chem>C1=CC(=C(C=C1Br)F)NN.Cl</chem>	[1][3]
InChI	InChI=1S/C6H6BrFN2.ClH/c7-4-1-2-6(10-9)5(8)3-4/h1-3,10H,9H2;1H	[1][3]
InChIKey	UOTCQCOHAXZNMA-UHFFFAOYSA-N	[1][3]

Chemical Structure

The chemical structure of **(4-Bromo-2-fluorophenyl)hydrazine hydrochloride** consists of a phenyl ring substituted with a bromine atom at position 4 and a fluorine atom at position 2. The hydrazine group (-NHNH₂) is attached to position 1 of the ring, and it is protonated to form the hydrochloride salt.

Caption: Chemical structure of **(4-Bromo-2-fluorophenyl)hydrazine hydrochloride**.

Experimental Protocols

While specific experimental protocols for the synthesis of **(4-Bromo-2-fluorophenyl)hydrazine hydrochloride** are not detailed in the provided search results, a general and widely used method for preparing analogous arylhydrazine hydrochlorides involves a three-step process: diazotization of the corresponding aniline, reduction of the resulting diazonium salt, and subsequent salt formation.^{[4][5]}

Synthesis of (4-Bromo-2-fluorophenyl)hydrazine hydrochloride

The synthesis workflow begins with 4-bromo-2-fluoroaniline.

Step 1: Diazotization The synthesis starts with the diazotization of 4-bromo-2-fluoroaniline.

- 4-bromo-2-fluoroaniline is dissolved in concentrated hydrochloric acid.
- The solution is cooled to a temperature between 0-5°C using an ice-salt bath.^[5]
- A solution of sodium nitrite in water is added dropwise to the aniline solution while maintaining the low temperature.^{[4][5]}
- The reaction mixture is stirred for a period to ensure complete formation of the diazonium salt.

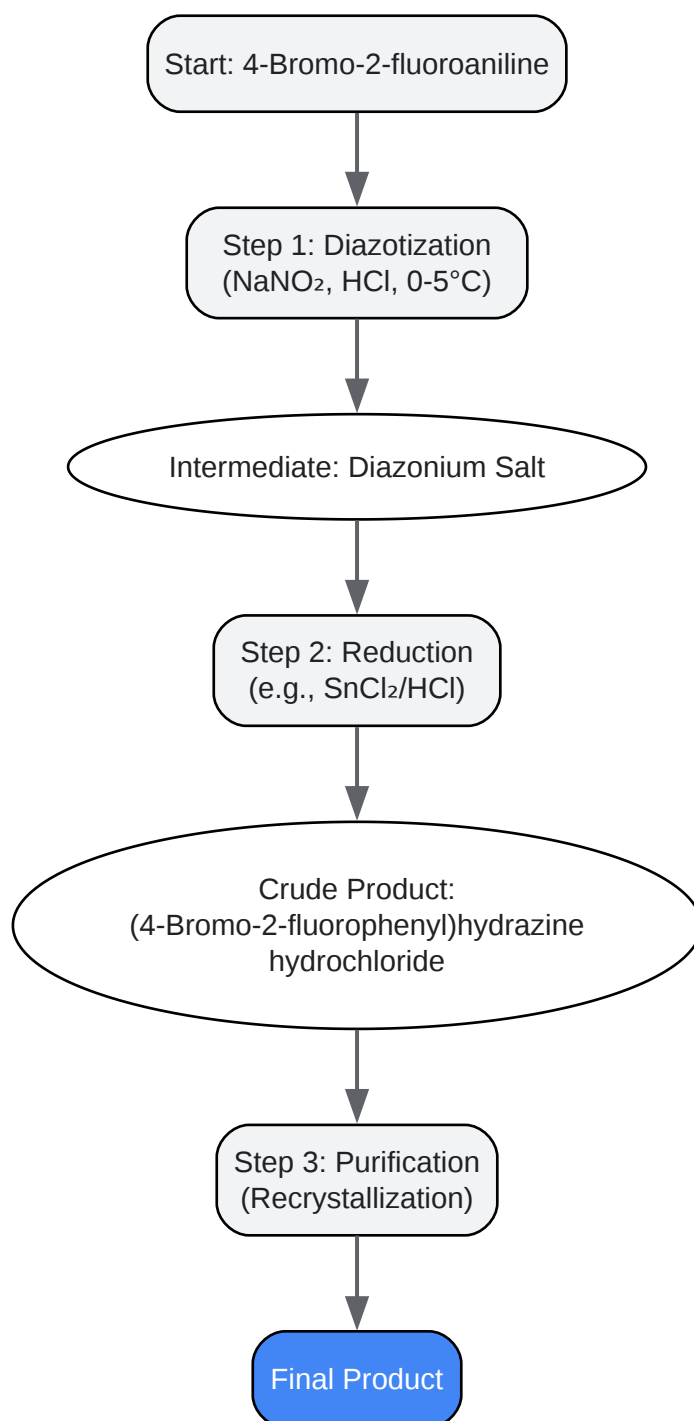
Step 2: Reduction The diazonium salt is then reduced to the corresponding hydrazine.

- A reducing agent, such as stannous chloride in concentrated hydrochloric acid or sodium sulfite, is prepared and cooled.
- The cold diazonium salt solution is added slowly to the reducing agent solution, keeping the temperature controlled.
- The reaction proceeds until the diazonium salt is fully converted to the hydrazine, which may precipitate as a salt.

Step 3: Isolation and Purification The final product is isolated and purified.

- The crude **(4-Bromo-2-fluorophenyl)hydrazine hydrochloride** is collected by filtration.
- The product can be purified by recrystallization from a suitable solvent, such as ethanol or an ethanol/ether mixture, to yield the purified hydrochloride salt.
- The final product is dried under vacuum.

The following diagram illustrates the logical workflow for the synthesis.



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Caption: Logical workflow for the synthesis of (4-Bromo-2-fluorophenyl)hydrazine HCl.

Signaling Pathways

Information regarding specific signaling pathways directly modulated by **(4-Bromo-2-fluorophenyl)hydrazine hydrochloride** is not readily available in the public domain based on the conducted search. Phenylhydrazine derivatives are primarily utilized as synthetic intermediates in the development of more complex molecules. The biological activity of any resulting compounds, such as indole derivatives, would depend on the final molecular structure. Further research would be required to investigate the specific biological targets and signaling pathways of this particular compound.

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